The Molecular Target of Sj-733: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*Sj-733*
CAS No.:	*1424799-20-1*
Cat. No.:	*B610855*

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Abstract

Sj-733 is a novel antimalarial clinical candidate that exhibits rapid parasite clearance. This document provides an in-depth technical overview of the molecular target of **Sj-733**, the Plasmodium falciparum cation-transporting P-type ATPase 4 (PfATP4). By inhibiting PfATP4, **Sj-733** disrupts sodium homeostasis within the parasite, inducing a cascade of events that ultimately leads to the clearance of infected erythrocytes. This guide summarizes key quantitative data, details relevant experimental methodologies, and visualizes the critical pathways and workflows associated with the mechanism of action of **Sj-733**.

Introduction

The emergence of drug-resistant Plasmodium falciparum necessitates the discovery and development of novel antimalarials with unique mechanisms of action. **Sj-733**, a dihydroisoquinolone derivative, has demonstrated potent and fast-acting antimalarial activity in both preclinical and clinical settings.[1][2] This guide focuses on the molecular target of **Sj-733**, PfATP4, and the downstream consequences of its inhibition.

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The Molecular Target: P. falciparum ATP4 (PfATP4)

The primary molecular target of **Sj-733** is the P. falciparum cation-transporting P-type ATPase 4 (PfATP4).[3][4][5][6] PfATP4 is a crucial ion pump located on the plasma membrane of the malaria parasite.[7][8] Its primary function is to maintain a low intracellular sodium ion (Na+) concentration by actively exporting Na+ from the parasite's cytosol.[3][7] This process is vital for parasite survival and replication within the host erythrocyte.

Target Validation

The identification and validation of PfATP4 as the target of **Sj-733** were established through several lines of evidence:

- In Vitro Evolution and Resistance Studies:P. falciparum strains resistant to **Sj-733** were generated through in vitro drug pressure.[3] Whole-genome sequencing of these resistant parasites consistently revealed mutations in the pfatp4 gene.[8]
- Biochemical Assays: Treatment of parasitized erythrocytes with **Sj-733** in vitro leads to a rapid increase in the intracellular Na+ concentration within the parasite, a direct consequence of PfATP4 inhibition.[4][7]
- Genetic Manipulation: Introduction of mutations identified in resistant strains into the pfatp4 gene of drug-sensitive parasites confers resistance to **Sj-733**.[9]

Mechanism of Action

The binding of **Sj-733** to PfATP4 inhibits its Na+ export function.[7][8] This leads to a rapid and significant increase in the parasite's intracellular Na+ concentration.[7][10] The disruption of sodium homeostasis triggers a series of profound physiological and morphological changes in the infected erythrocyte, collectively termed eryptosis or programmed erythrocyte death.[3][4][5][6]

Signaling Pathway

The inhibition of PfATP4 by **Sj-733** initiates a signaling cascade that results in the clearance of the infected red blood cell.

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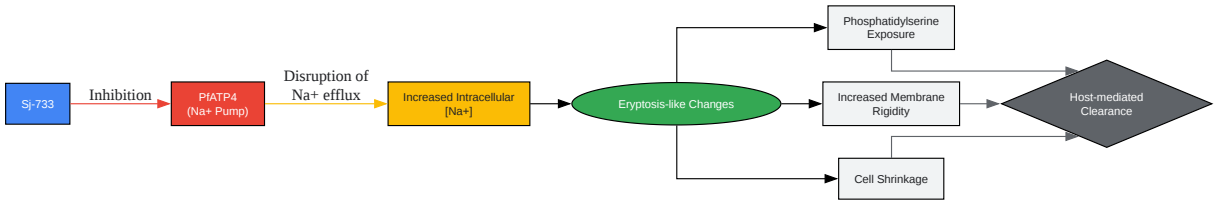

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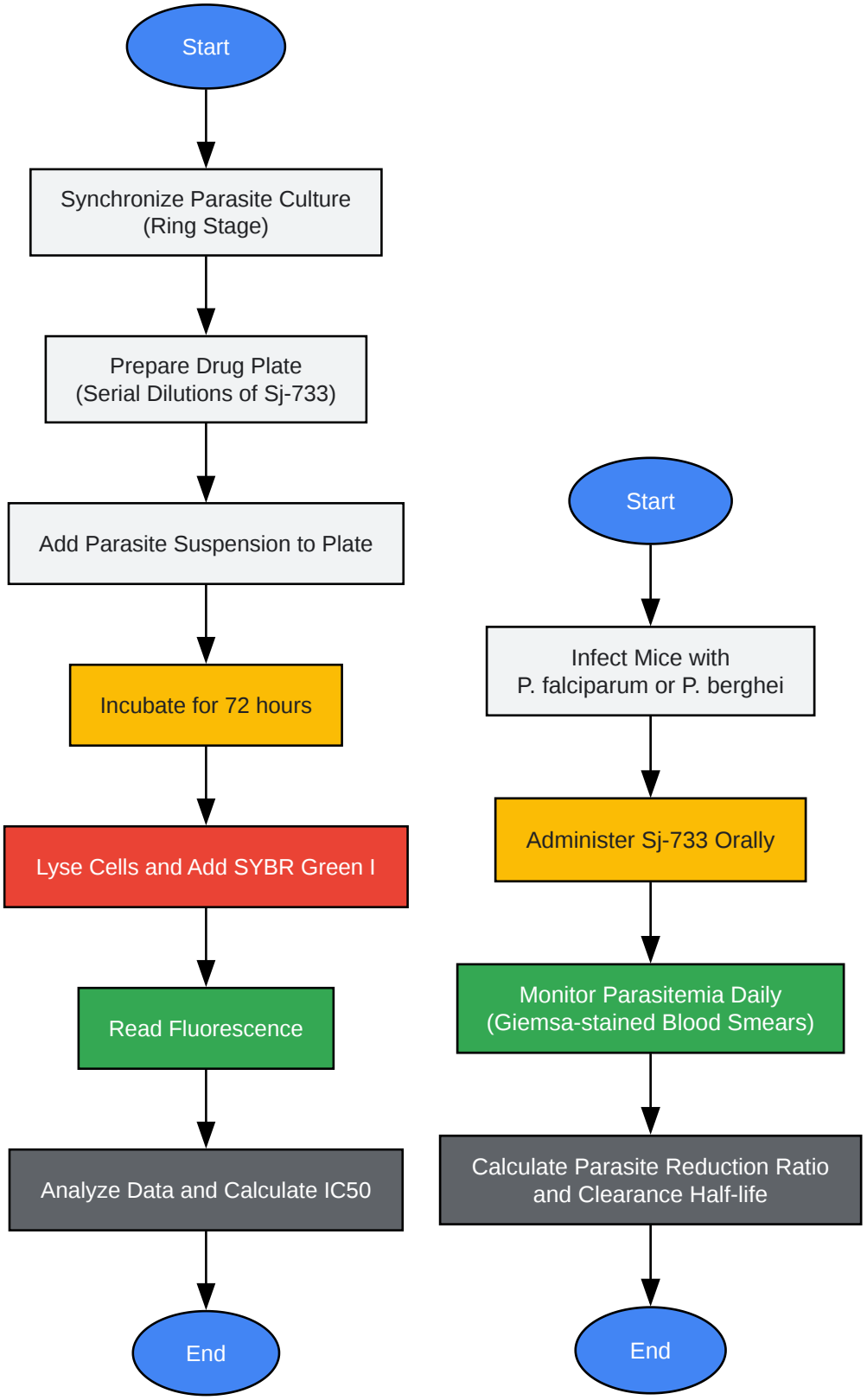

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